

C.I. 18097 (Acid Red 73): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reactive Violet 5*

Cat. No.: *B1142343*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, and analysis of C.I. 18097, commercially known as Acid Red 73. This synthetic azo dye is utilized across various industrial and research applications, including as a colorant in textiles, leather, paper, plastics, and even in medical and cosmetic formulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Core Chemical Identity and Properties

Acid Red 73 is a disodium salt of 7-hydroxy-8-{{4-(phenyldiazenyl)phenyl]diazenyl}naphthalene-1,3-disulfonic acid.[\[4\]](#) It is classified as a double azo dye, characterized by the presence of two azo (-N=N-) groups, which are responsible for its color.[\[2\]](#)

Identifier	Value
Colour Index Name	C.I. Acid Red 73
C.I. Number	27290
CAS Number	5413-75-2
Molecular Formula	<chem>C22H14N4Na2O7S2</chem> ^[2]
Molecular Weight	556.48 g/mol ^[2]
IUPAC Name	Disodium 7-hydroxy-8-[[4-(phenyldiazenyl)phenyl]diazenyl]naphthalene-1,3-disulfonate

Physicochemical Properties

Acid Red 73 presents as a yellow-light red or dark red powder.^{[2][3][5]} While specific melting and boiling points are not readily available in the literature, its solubility and spectral characteristics have been documented.^{[1][4]}

Property	Value/Description
Physical Form	Yellow-light red powder ^{[1][2][4]}
Solubility	Soluble in water (forming a red solution), ethanol, and acetone. Insoluble in other organic solvents. ^{[1][2][3][4]}
Density	1.58 g/cm ³ ^[4]
Maximum Absorbance (λ_{max})	508 nm ^[6]
Stability	Stable under normal temperatures and pressures. ^[1]

Chemical Reactivity:

- In the presence of strong sulfuric acid, it produces a red-purple solution, which upon dilution, forms a red-brown precipitate.^{[1][2]}

- Reaction with nitric acid results in a color change from blue to orange and then to olive.[1][2]
- The addition of strong hydrochloric acid to its aqueous solution leads to the formation of a dark red-brown precipitate.[1][2]
- Adding sodium hydroxide solution results in a dark brown precipitate.[1][2]

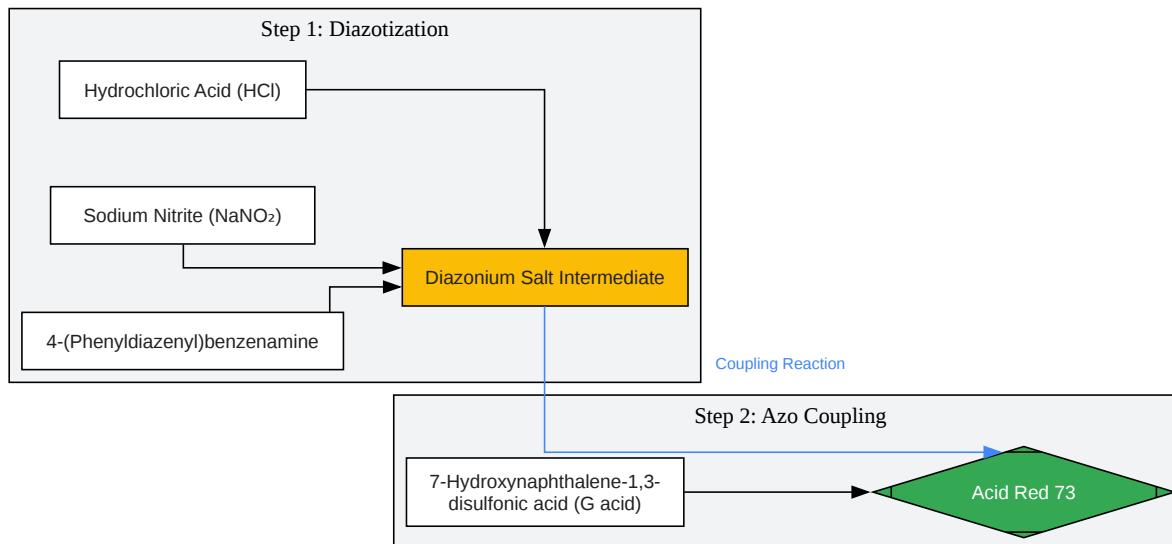
Experimental Protocols

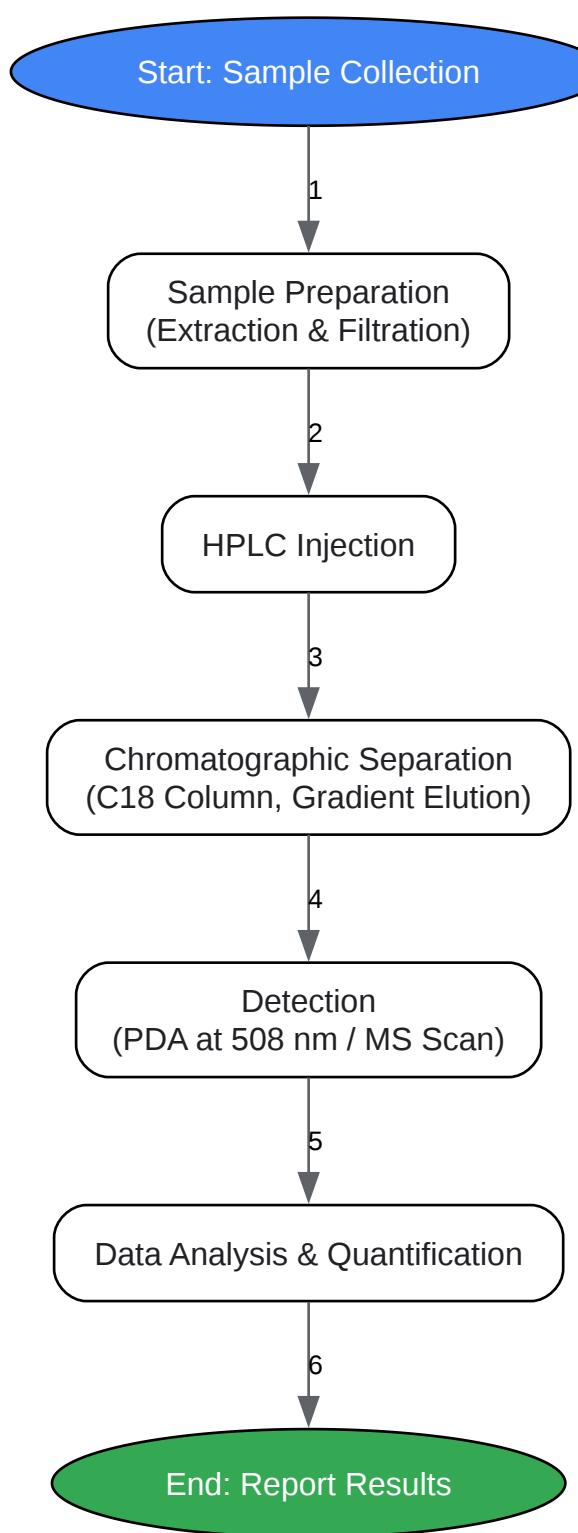
Synthesis of Acid Red 73

The manufacturing process for Acid Red 73 involves a two-step diazotization and coupling reaction.[2][4]

Methodology:

- **Diazotization:** 4-(Phenyldiazenyl)benzenamine (Aniline Yellow) is treated with a cold solution of sodium nitrite (NaNO_2) in the presence of a strong acid, typically hydrochloric acid (HCl), to form a diazonium salt. This reaction is conducted at low temperatures (0-5 °C) to ensure the stability of the diazonium salt.
- **Azo Coupling:** The resulting diazonium salt solution is then slowly added to an alkaline solution of 7-Hydroxynaphthalene-1,3-disulfonic acid (G acid). The coupling reaction occurs at the position ortho to the hydroxyl group of the G acid, forming the final Acid Red 73 dye.
- **Isolation:** The dye is typically salted out from the reaction mixture by adding sodium chloride, filtered, washed, and dried.



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- To cite this document: BenchChem. [C.I. 18097 (Acid Red 73): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1142343#c-i-18097-chemical-and-physical-properties>

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